

# Bromoacetone: A Comprehensive Guide to Laboratory Hazards and Handling

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## Compound of Interest

Compound Name: Bromoacetone

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This technical guide provides an in-depth overview of the hazards associated with **bromoacetone** and outlines essential precautions for its safe handling in a laboratory setting. Adherence to these guidelines is critical for minimizing risks and ensuring a safe research environment.

## Understanding the Hazard Profile of Bromoacetone

**Bromoacetone** ( $\text{CH}_3\text{COCH}_2\text{Br}$ ) is a colorless to violet liquid known for its potent lachrymatory properties, meaning it causes severe tearing.<sup>[1]</sup> It is a versatile reagent in organic synthesis but demands careful handling due to its toxicity and reactivity.<sup>[2]</sup> Historically, it was utilized as a chemical weapon, underscoring its hazardous nature.<sup>[1][2]</sup> The substance can decompose over time, especially when exposed to light, turning into a black resinous mass.<sup>[1][3]</sup>

## Health Hazards

Exposure to **bromoacetone** can lead to immediate and severe health effects. It is corrosive and intensely irritating to the eyes, skin, and respiratory tract.<sup>[3][4]</sup>

- **Inhalation:** Inhaling **bromoacetone** vapors can cause severe irritation to the nose, throat, and lungs, potentially leading to coughing, shortness of breath, and in high concentrations, pulmonary edema.<sup>[4][5]</sup>

- **Eye Contact:** As a powerful lachrymator, even low concentrations are extremely irritating to the eyes, causing intense tearing and pain.[1][6] Severe or prolonged exposure can result in eye damage.[7]
- **Skin Contact:** Direct contact with liquid **bromoacetone** causes painful burns and severe irritation.[1][6] It can be absorbed through the skin.[4]
- **Ingestion:** While less common in a laboratory setting, ingestion is harmful.[8]

## Physicochemical Hazards

**Bromoacetone** is a flammable liquid and presents a fire and explosion risk.[9]

- **Flammability:** It has a flashpoint of 124°F (51.1°C) and its vapors can form explosive mixtures with air.[2][6] These vapors can travel to an ignition source and flash back.[7]
- **Reactivity and Stability:** **Bromoacetone** decomposes on standing and can turn violet even without exposure to air.[3][6] It is incompatible with strong oxidizing agents.[9] When heated to decomposition, it emits toxic fumes, including hydrogen bromide.[9]

## Quantitative Data Summary

For ease of reference, the following tables summarize the key quantitative data for **bromoacetone**.

### Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>5</sub> BrO	[10]
Molecular Weight	136.98 g/mol	[1][6]
Appearance	Colorless liquid, turns violet on standing	[1][6]
Odor	Pungent, lachrymatory	[3][11]
Melting Point	-36.5 °C (-33.7 °F)	[2][10]
Boiling Point	137 °C (279 °F)	[2][10]
Flash Point	51.1 °C (124.0 °F)	[2][6]
Density	1.634 g/cm <sup>3</sup>	[2][10]
Vapor Density	4.8	[11]
Solubility	Sparingly soluble in water; soluble in alcohol and acetone	[10]

## Table 2: Toxicity Data

Test	Species	Route	Value	Source
LC50	Rat	Inhalation	0.056 mg/L / 4H	[11]

Note: Comprehensive LD50 data was not readily available in the searched literature.

## Table 3: Hazard Classifications

Classification	Code	Source
Flammable Liquid	H226	[9]
Poison Inhalation Hazard	6.1	[6]
UN Number	1569	[7]

## Experimental and Handling Protocols

Strict adherence to the following protocols is mandatory when working with **bromoacetone**.

## Engineering Controls

- Ventilation: All work with **bromoacetone** must be conducted in a properly functioning chemical fume hood.<sup>[7]</sup> Where possible, enclose operations to minimize the release of vapors.<sup>[7]</sup>
- Emergency Equipment: Emergency shower facilities and eyewash fountains should be readily accessible in the immediate work area.<sup>[7]</sup>

## Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles and a face shield.<sup>[3]</sup>
- Hand Protection: Chemical-resistant gloves are mandatory.<sup>[4]</sup>
- Skin and Body Protection: Wear a lab coat, and for larger quantities or in case of a spill, full protective clothing may be necessary.<sup>[4]</sup>
- Respiratory Protection: If there is a risk of inhalation, a NIOSH/MSHA approved respirator should be worn.<sup>[12]</sup> For spills or emergencies, a self-contained breathing apparatus (SCBA) is required.<sup>[3][4]</sup>

## Safe Handling and Storage

- General Handling: Avoid contact with skin and eyes.<sup>[3]</sup> Use non-sparking tools and prevent the buildup of electrostatic charge by grounding and bonding containers and equipment.<sup>[9]</sup> <sup>[13]</sup> Do not smoke, eat, or drink in areas where **bromoacetone** is handled.<sup>[8]</sup>
- Storage: Store in a cool, well-ventilated area, away from heat, sparks, and open flames.<sup>[9]</sup> <sup>[13]</sup> Keep containers tightly closed and protected from light.<sup>[10]</sup> Store separately from strong oxidants and food and feedstuffs.<sup>[3][9]</sup> An explosion-proof refrigerator is recommended for storage.<sup>[14]</sup>

## Emergency Procedures

In the event of an emergency, follow these procedures.

## Spills and Leaks

- Evacuate: Immediately evacuate all personnel from the spill area except for those equipped for cleanup.<sup>[7]</sup>
- Isolate: Isolate the spill area for at least 50 meters (150 feet) in all directions.<sup>[6]</sup>
- Control Ignition Sources: Remove all sources of ignition (open flames, sparks, etc.).<sup>[7]</sup>
- Containment: Absorb the spilled liquid with an inert material such as vermiculite, dry sand, or earth and place it in a sealed container for disposal.<sup>[7]</sup>
- Ventilation and Cleanup: Ventilate the area and wash the spill site after the material has been removed.<sup>[7]</sup>
- Waste Disposal: **Bromoacetone** waste must be disposed of as hazardous waste in accordance with local, state, and federal regulations.<sup>[7]</sup>

## First Aid Measures

Immediate medical attention is crucial after any exposure.

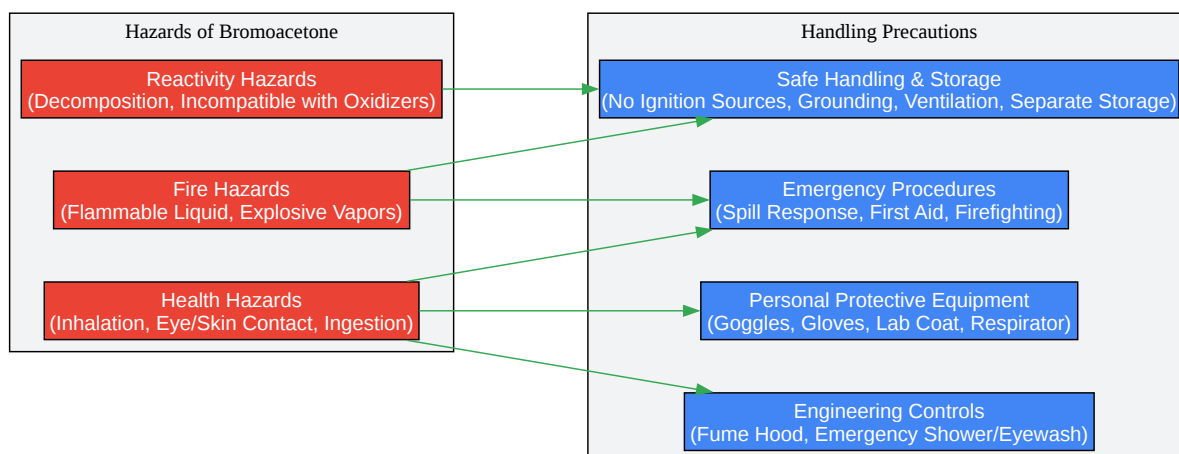
- Inhalation: Move the victim to fresh air and keep them at rest in a comfortable breathing position.<sup>[13]</sup> If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.<sup>[4]</sup>
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.<sup>[4]</sup> Remove contact lenses if it can be done easily.<sup>[3]</sup> Seek immediate medical attention.<sup>[3]</sup>
- Skin Contact: Immediately remove all contaminated clothing and shoes.<sup>[4]</sup> Rinse the affected skin area with plenty of water or shower.<sup>[3]</sup>
- Ingestion: Rinse the mouth with water.<sup>[3]</sup> Do not induce vomiting.<sup>[4]</sup> Give one or two glasses of water to drink and seek immediate medical attention.<sup>[3]</sup>

## Firefighting Measures

- Extinguishing Media: Use dry chemical, CO<sub>2</sub>, alcohol-resistant foam, or water spray.[7] Solid streams of water may be ineffective.[3]
- Hazards in a Fire: Containers may explode in a fire.[7] Poisonous gases, including bromides, are produced in a fire.[7] Vapors can travel to an ignition source and flash back.[7]
- Firefighter Protection: Firefighters must wear self-contained breathing apparatus and full protective clothing.[4]

## Visualization of Hazards and Precautions

The following diagram illustrates the logical relationship between the hazards of **bromoacetone** and the necessary handling precautions.



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**Figure 1:** Relationship between **bromoacetone** hazards and handling precautions.

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- To cite this document: BenchChem. [Bromoacetone: A Comprehensive Guide to Laboratory Hazards and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165879#hazards-and-handling-precautions-for-bromoacetone-in-the-lab]

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